

Comparative Technical Guide: 2-Hydroxyethanesulfinic Acid vs. Isethionic Acid^{[1][2][3]}

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Compound of Interest

Compound Name: 2-Hydroxyethanesulfinic acid

CAS No.: 60601-05-0

Cat. No.: B1213941

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Executive Summary

This technical guide delineates the structural, chemical, and functional distinctions between **2-hydroxyethanesulfinic acid** (a reactive intermediate) and isethionic acid (a stable industrial staple).^{[1][2]} While they share a carbon backbone, the oxidation state of the sulfur atom (+4 vs. +6) dictates a fundamental divergence in their stability, acidity, and utility in drug development.^[1]

Feature	2-Hydroxyethanesulfinic Acid	Isethionic Acid
Formula		
Sulfur Oxidation State	+4 (Sulfinic)	+6 (Sulfonic)
Stability	Low; prone to oxidation/disproportionation	High; thermally and chemically stable
pKa (approx.)	~2.0 – 2.5	< 1.0 (Strong acid)
Primary Role	Metabolic intermediate; synthetic precursor	Surfactant headgroup; pharmaceutical counter-ion

Part 1: Molecular Architecture & Physicochemical Properties[1][2][3]

Structural Divergence

The core difference lies in the sulfur moiety. Isethionic acid possesses a sulfonate group (), rendering it a "hard" anion with high polarity and stability.[2] **2-Hydroxyethanesulfinic acid** contains a sulfinic group (), which is chiral at the sulfur atom (though typically racemic in solution) and chemically softer.[2]

- **Isethionic Acid:** The bonds are equivalent (resonance stabilized), creating a tetrahedral geometry around the sulfur.[2]
- **2-Hydroxyethanesulfinic Acid:** The sulfur atom has a lone pair, creating a trigonal pyramidal geometry.[1][2] This lone pair is the site of nucleophilic reactivity and further oxidation.

Acidity and Solubility

Sulfonic acids are significantly stronger acids than their sulfinic counterparts.[2]

- Isethionic Acid: A strong acid (pKa

1.4 predicted, often cited lower).[2] It exists almost exclusively as the isethionate anion at physiological pH.[2]

- **2-Hydroxyethanesulfinic Acid:** A weaker acid (pKa

2.2).[2] It can act as both a nucleophile (at Sulfur) and an electrophile, contributing to its instability.[2]

Data Summary Table

Property	2-Hydroxyethanesulfinic Acid	Isethionic Acid
CAS Number	Rarely cited (Salt: 2487-71-0)	107-36-8
Molecular Weight	110.13 g/mol	126.13 g/mol
H-Bond Donors	2	2
H-Bond Acceptors	3	4
Redox Potential	Reducing agent (oxidizes to sulfonic)	Redox stable (terminal oxidation state)

Part 2: Synthetic Pathways & Manufacturing[1][2][3]

Isethionic Acid: Industrial Scale

The manufacturing of isethionic acid is a streamlined industrial process, primarily driven by the surfactant industry (e.g., Sodium Isethionate for syndet bars).

Protocol: Ethylene Oxide Addition

- Reagents: Ethylene Oxide (EO) and Sodium Bisulfite (

).[2][3]

- Conditions: Aqueous solution, controlled temperature (70-80°C), slightly elevated pressure.

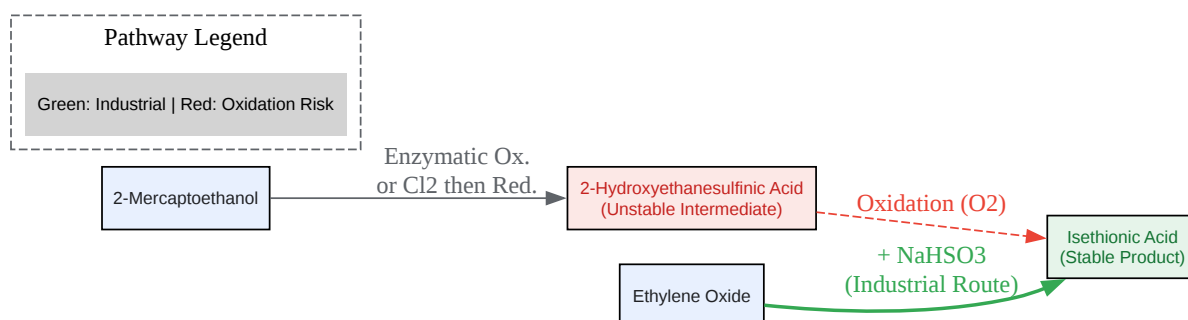
- Mechanism: Nucleophilic attack of the bisulfite sulfur on the epoxide ring.[2]
- Yield: High (>95%).

2-Hydroxyethanesulfinic Acid: Laboratory Synthesis

This compound is not commercially available in bulk and must be synthesized in situ or carefully isolated.[1][2]

Protocol: Reduction of Sulfonyl Chloride

- Precursor: 2-Hydroxyethanesulfonyl chloride (prepared from mercaptoethanol + [\[2\]](#))
- Reduction: Reaction with Sodium Sulfite ([\[2\]](#)) or Zinc dust.[2]
- Isolation: Difficult due to water solubility.[2] Often isolated as a barium or sodium salt.[2]
- Caveat: The product must be handled under inert atmosphere to prevent oxidation to isethionic acid.



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Figure 1: Synthetic relationships. Note the irreversible oxidation of the sulfinic intermediate to the sulfonic acid.

Part 3: Biological Significance & Metabolism[3]

The Mercaptoethanol Pathway

In biological systems, **2-hydroxyethanesulfinic acid** acts as a transient intermediate in the oxidation of 2-mercaptoethanol.[1] The enzyme cysteamine oxygenase has been shown to catalyze the oxygenation of mercaptoethanol to **2-hydroxyethanesulfinic acid**, which is subsequently oxidized to isethionic acid.[1]

Taurine Metabolism

Isethionic acid is a known metabolite of taurine (2-aminoethanesulfonic acid). Certain bacteria and red algae convert taurine to isethionate via deamination (transamination to sulfoacetaldehyde followed by reduction).[2] It serves as a carbon/sulfur source for these organisms.[2]

Key Distinction:

- Isethionate: A terminal metabolic waste product or osmolyte.[2]
- Sulfinate Analog: A reactive flux metabolite, rarely accumulating in significant concentrations. [1][2]

Part 4: Analytical Characterization

Differentiation between these two species is critical in metabolic profiling.[2]

Mass Spectrometry (LC-MS/MS)

- Isethionic Acid: m/z 125 (negative mode,).[2] Fragmentation yields (m/z 80).[2]

- **2-Hydroxyethanesulfinic Acid:** m/z 109 (negative mode, [ngcontent-ng-c1989010908=""_nghost-ng-c3017681703=""](#) class="inline ng-star-inserted">

).[\[2\]](#) Fragmentation yields

(m/z 64).[\[2\]](#)

- Precaution: In-source oxidation can convert the sulfinic acid to the sulfonic acid, leading to false positives.[\[1\]](#)[\[2\]](#) Use inert mobile phases (degassed) and rapid chromatography.[\[2\]](#)

NMR Spectroscopy (¹H-NMR)

The oxidation state of the sulfur significantly shifts the adjacent methylene protons.

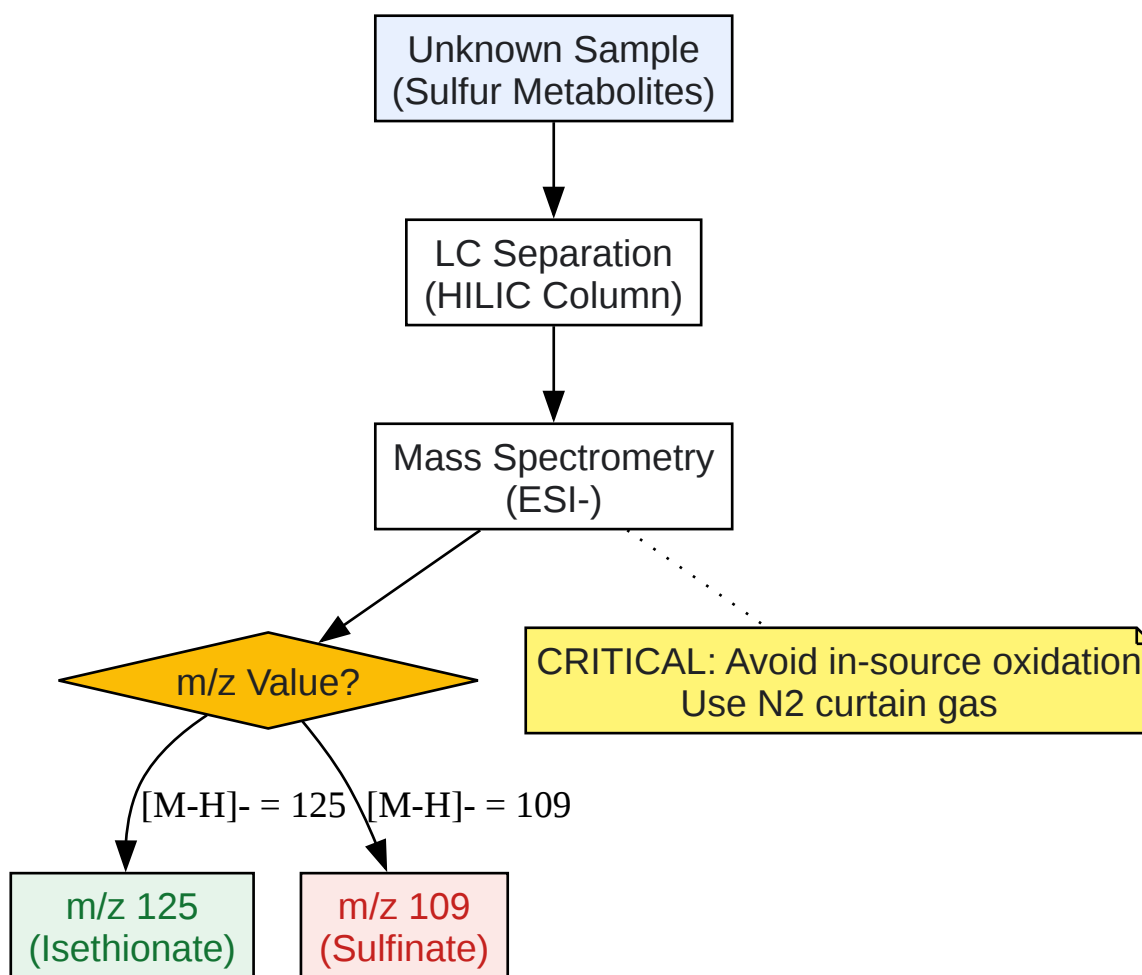
Proton Environment	2-Hydroxyethanesulfinic Acid (ppm)	Isethionic Acid (ppm)
	~2.6 – 2.8 (Shielded)	~3.0 – 3.2 (Deshielded)
	~3.8 – 3.9	~3.9 – 4.0

Note: Shifts are approximate and solvent-dependent (

). The sulfonyl group (

) is more electron-withdrawing than the sulfinyl group (

), causing the downfield shift in isethionic acid.



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Figure 2: Analytical decision tree for distinguishing the two acids via LC-MS.

Part 5: Applications in Drug Development[2][3][7]

Isethionic Acid (The Excipient)

- Counter-ion: Used to form salts with basic drugs (e.g., Pentamidine isethionate, Hexamidine isethionate).[1][2] The isethionate salt often improves water solubility and reduces crystallinity compared to chlorides.[2]
- Solubilizer: Its high polarity helps in formulating lipophilic compounds.[2]

2-Hydroxyethanesulfinic Acid (The Probe)[1]

- Redox Probe: Can be used to study oxidative stress or the activity of specific sulfur-oxidizing enzymes.
- Synthetic Synthon: Used in the synthesis of complex sulfones via alkylation of the sulfinate sulfur.

References

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